

An In-depth Technical Guide to 1-Butyne: Formula and Molecular Weight

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Compound of Interest

Compound Name: 1-Butyne

Cat. No.: B089482

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This guide provides a detailed overview of the fundamental chemical properties of **1-Butyne**, tailored for researchers, scientists, and professionals in drug development.

Core Properties of 1-Butyne

1-Butyne, also known as ethylacetylene, is a terminal alkyne, a type of hydrocarbon with a carbon-carbon triple bond at the end of the molecule. Its chemical and physical properties are crucial for its application in various chemical syntheses. The molecular formula for **1-Butyne** is C_4H_6 .^{[1][2][3]} This indicates that a molecule of **1-Butyne** contains four carbon atoms and six hydrogen atoms.^[3]

The molecular weight of a compound is a critical parameter in stoichiometry and reaction kinetics. For **1-Butyne**, the molecular weight is approximately 54.09 g/mol .^{[1][2][4]}

Quantitative Data Summary

For ease of reference and comparison, the key quantitative data for **1-Butyne** are summarized in the table below.

Property	Value
Molecular Formula	C ₄ H ₆
Molecular Weight	54.09 g/mol [1][2]
CAS Registry Number	107-00-6[2]
Density	0.67 g/cm ³ [1]
Boiling Point	8 °C[1]
Flash Point	-61 °C[1]

Molecular Structure Visualization

To provide a clear visual representation of **1-Butyne**'s structure, the following diagram illustrates the connectivity of its atoms. The structure is characterized by a four-carbon chain with a triple bond between the first and second carbon atoms.

Molecular structure of **1-Butyne**

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